

Technical Guide to 2,3,4-Trimethyloctane for Research Applications

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Compound of Interest

Compound Name: 2,3,4-Trimethyloctane

CAS No.: 62016-31-3

Cat. No.: B14542405

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,3,4-trimethyloctane**, a branched alkane of interest for specialized research applications. Due to its nature as a simple hydrocarbon, its primary utility in a research context, including in fields related to drug development, is as a reference standard, a non-polar solvent, or a component in fuel studies. This document consolidates available data on its chemical and physical properties, commercial availability, and safety considerations. It is important to note that as a simple alkane, **2,3,4-trimethyloctane** is not involved in biological signaling pathways; therefore, sections of this guide will focus on its chemical characteristics and procurement rather than inapplicable biological activities.

Chemical and Physical Properties

2,3,4-Trimethyloctane is a saturated hydrocarbon with the molecular formula $C_{11}H_{24}$ ^{[1][2]}. Its structure consists of an eight-carbon chain (octane) with three methyl group substituents at the 2, 3, and 4 positions. This branching imparts specific physical properties that distinguish it from

its linear isomer, undecane, and other trimethyloctane isomers. Branched alkanes are noted to be more stable than their linear counterparts[3].

A summary of its key properties is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄	PubChem[2]
Molecular Weight	156.31 g/mol	PubChem[2]
CAS Number	62016-31-3	PubChem[2]
Boiling Point	180°C	ChemicalBook[1]
Density	0.7536 g/cm ³	ChemicalBook[1]
Refractive Index	1.4221	ChemicalBook[1]
Melting Point	-57.06°C (estimate)	ChemicalBook[1]

Commercial Availability

2,3,4-Trimethyloctane is available from a limited number of chemical suppliers and is typically sold for research and development purposes only[1][3]. It is not intended for human or veterinary use[3].

Supplier	Catalog Number	Purity/Grades	Available Quantities
Benchchem	B14542405	Not Specified	Inquiry required
ChemicalBook	CB11471723	Not Specified	Inquiry required

Prospective buyers will likely need to request a quotation to obtain pricing and availability information.

Research Applications

The primary applications of **2,3,4-trimethyloctane** in a research setting are derived from its properties as a branched alkane.

- **Analytical Chemistry:** It can be used as a reference standard in gas chromatography (GC) and gas chromatography-mass spectrometry (GC-MS) for the identification and quantification of hydrocarbons in complex mixtures like petroleum products[3]. The Kovats retention index, a key parameter in gas chromatography, has been determined for this compound[3].
- **Fuel Science:** Branched alkanes are critical components of fuels, and their specific branching patterns influence combustion properties[3]. Research in this area may involve studying isomers like **2,3,4-trimethyloctane** to understand structure-property relationships related to engine performance and emissions[3].
- **Solvent Studies:** As a non-polar organic compound, it can be used in studies requiring a hydrocarbon solvent with specific physical properties.

Safety and Handling

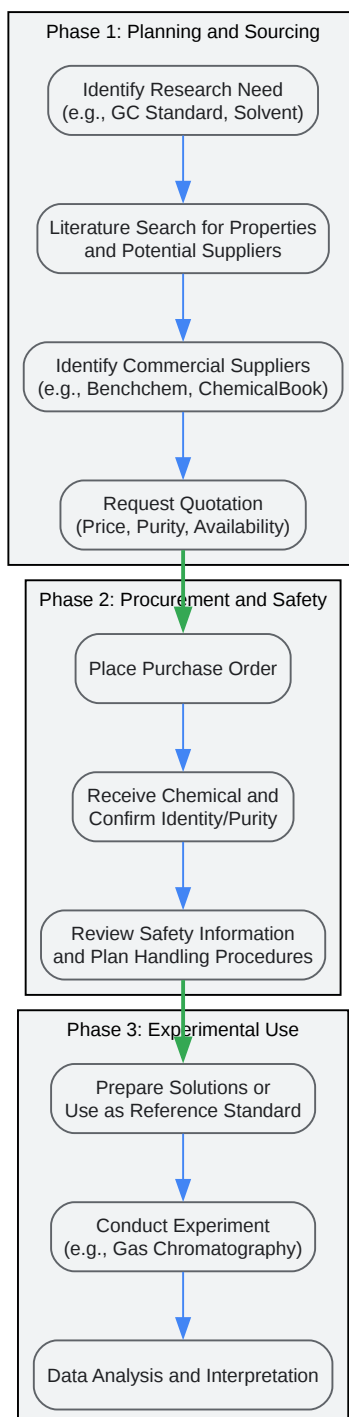
A specific Safety Data Sheet (SDS) for **2,3,4-trimethyloctane** is not readily available from public sources. However, as a branched alkane, it should be handled with the precautions applicable to similar flammable, volatile organic compounds. Standard laboratory safety practices, including the use of personal protective equipment (goggles, gloves, lab coat) and working in a well-ventilated area or fume hood, are essential.

Inapplicability of Biological Signaling Pathways and Complex Experimental Protocols

The request for diagrams of signaling pathways and detailed experimental protocols for drug development is based on a misunderstanding of the chemical nature of **2,3,4-trimethyloctane**. This compound is a simple, saturated hydrocarbon and is not known to possess biological activity or interact with specific cellular signaling pathways in the manner of a pharmaceutical agent. Its role in drug development would be indirect, potentially as a solvent or a reference compound in analytical methods.

Workflow for Procurement and Use in Research

The following diagram illustrates a typical workflow for a researcher interested in acquiring and utilizing a research chemical like **2,3,4-trimethyloctane**.



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Caption: Workflow for sourcing and using a research chemical.

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References

- 1. 2,3,4-trimethyloctane [chemicalbook.com]
- 2. 2,3,4-Trimethyloctane | C₁₁H₂₄ | CID 14228739 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,3,4-Trimethyloctane | 62016-31-3 | Benchchem [benchchem.com]
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